

Benzyl 3-bromopropyl ether: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Benzyl 3-bromopropyl ether*

Cat. No.: *B108114*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Benzyl 3-bromopropyl ether** (CAS No. 54314-84-0). The following sections detail the chemical and physical properties, hazard classifications, personal protective equipment, first aid measures, and experimental protocols relevant to its use in a research and development setting.

Chemical and Physical Properties

Benzyl 3-bromopropyl ether is a colorless to light yellow liquid commonly used as a reagent in organic synthesis.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₃ BrO
Molecular Weight	229.11 g/mol
CAS Number	54314-84-0
Appearance	Colorless to light yellow clear liquid[1]
Boiling Point	130-132 °C at 8 mmHg
Density	1.298 g/mL at 25 °C
Refractive Index	n _{20/D} 1.531 (lit.)
Flash Point	113 °C (235.4 °F) - closed cup
Solubility	Slightly soluble in water.

Hazard Identification and Classification

Benzyl 3-bromopropyl ether is classified as a hazardous substance. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized in the table below.

Hazard Class	Category	Hazard Statement
Skin irritation	2	H315: Causes skin irritation[1][2]
Eye irritation	2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[1][2]

GHS Pictogram:

-  alt text

Signal Word: Warning[2]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2]
P264	Wash skin thoroughly after handling. [2]
P271	Use only outdoors or in a well-ventilated area. [1]
P280	Wear protective gloves/ eye protection/ face protection. [2]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [2]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]
P312	Call a POISON CENTER/doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/ attention. [2]
P337 + P313	If eye irritation persists: Get medical advice/ attention.
P362	Take off contaminated clothing and wash before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [2]
P405	Store locked up. [2]
P501	Dispose of contents/ container to an approved waste disposal plant. [2]

Toxicological Information

Specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **Benzyl 3-bromopropyl ether** are not readily available in the searched literature. However, based on the GHS hazard classifications, the primary toxicological concerns are irritation to the skin, eyes, and respiratory system.[1][2]

Safe Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working in a poorly ventilated area or with heated material, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.

Storage Conditions:

- Store in a tightly closed container in a dry and well-ventilated place.[2]
- Keep away from incompatible materials such as strong oxidizing agents.
- Storage class: 10 - Combustible liquids.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.
Skin Contact	Immediately wash off with soap and plenty of water. If skin irritation persists, call a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Experimental Protocols

Benzyl 3-bromopropyl ether is a common alkylating agent used in organic synthesis. Below is a general protocol for a substitution reaction.

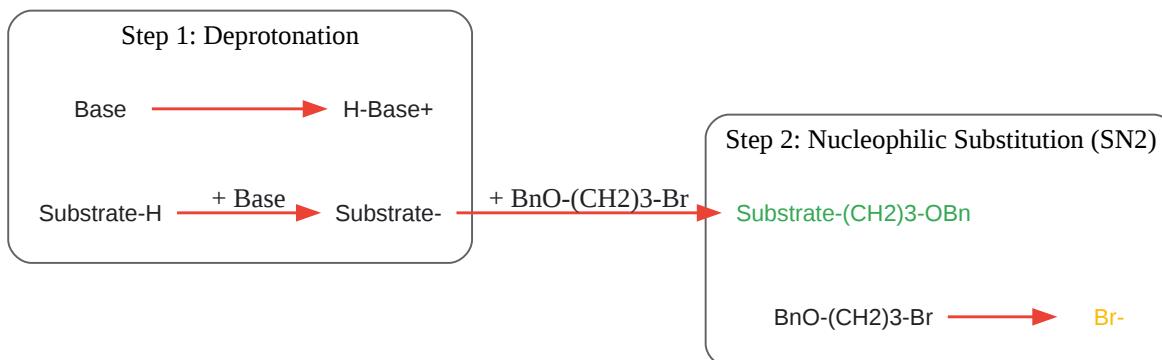
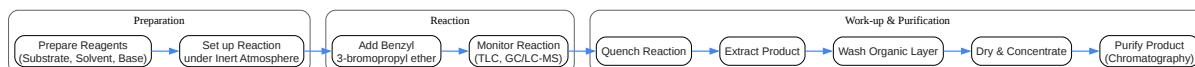
General Protocol for Alkylation using **Benzyl 3-bromopropyl ether**:

- Reaction Setup:

- To a dry, inert-atmosphere flask (e.g., nitrogen or argon), add the substrate containing a nucleophilic group (e.g., an alcohol or a phenol) and a suitable aprotic solvent (e.g., DMF or acetonitrile).
- Add a base (e.g., sodium hydride, potassium carbonate) to deprotonate the nucleophile. The choice of base will depend on the pKa of the substrate.
- Stir the mixture at the appropriate temperature (often room temperature) until deprotonation is complete.

- **Addition of **Benzyl 3-bromopropyl ether**:**
 - Slowly add a stoichiometric equivalent of **Benzyl 3-bromopropyl ether** to the reaction mixture via a syringe or dropping funnel.
 - Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- **Work-up and Purification:**
 - Once the reaction is complete, quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
 - Extract the product into an organic solvent (e.g., ethyl acetate, dichloromethane).
 - Wash the combined organic layers with water and brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
 - Filter and concentrate the solution under reduced pressure.
 - Purify the crude product by a suitable method, such as column chromatography on silica gel.

Visualizations



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References

- 1. [echemi.com \[echemi.com\]](http://echemi.com)
- 2. Benzyl 3-Bromopropyl Ether | C₁₀H₁₃BrO | CID 2776064 - PubChem [pubchem.ncbi.nlm.nih.gov]
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